

Nonaprenol vs. Solanesol: are they the same compound?

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Compound of Interest

Compound Name: Nonaprenol

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Nonaprenol vs. Solanesol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide provides an in-depth analysis of **Nonaprenol** and Solanesol, two long-chain isoprenoid alcohols. The evidence strongly indicates that Solanesol is a specific stereoisomer of **Nonaprenol**, characterized by an all-trans configuration of its nine isoprene units. While the names are often used interchangeably in literature, "Solanesol" typically refers to this all-trans isomer, which is the predominantly studied form due to its biological significance and natural abundance. This guide will dissect their chemical identities, comparative properties, biological roles, and relevant experimental methodologies.

Chemical Identity: Are They the Same Compound?

Based on available data, Solanesol is a specific stereoisomer of **Nonaprenol**.^{[1][2][3]} Both share the same chemical formula, C₄₅H₇₄O, and molecular weight.^{[4][5]} The key distinction lies in the stereochemistry of the double bonds within the polyisoprenoid chain.

- **Nonaprenol:** This name represents a broader chemical classification for a C₄₅ isoprenoid alcohol with nine isoprene units. Theoretically, it can exist in various cis/trans isomeric forms.

- Solanesol: This is the common name for the all-trans stereoisomer of **Nonaprenol**. Its full IUPAC name is (2E,6E,10E,14E,18E,22E,26E,30E)-3,7,11,15,19,23,27,31,35-nonamethylhexatriaconta-2,6,10,14,18,22,26,30,34-nonaen-1-ol. This all-trans configuration is the form predominantly found in nature, particularly in plants of the Solanaceae family, such as tobacco, tomato, and potato.

Therefore, while all Solanesol is **Nonaprenol**, not all theoretical **Nonaprenol** isomers are Solanesol. However, in practical scientific literature and commerce, the term "**Nonaprenol**" is frequently used to refer to Solanesol, the all-trans isomer, due to its prevalence and biological importance.

Physicochemical Properties

The following table summarizes the key physicochemical properties of Solanesol (all-trans-**Nonaprenol**).

| Property | Value | Source(s) |
|------------------|---|-----------|
| Chemical Formula | C45H74O | |
| Molecular Weight | 631.07 g/mol | |
| Appearance | White to pale yellow, waxy solid | |
| Melting Point | 33–35 °C | |
| Solubility | Insoluble in water; Soluble in organic solvents like hexane and ethanol | |
| CAS Number | 13190-97-1 | |

Biological Significance and Therapeutic Potential

Solanesol is a crucial intermediate in the biosynthesis of essential molecules like Coenzyme Q10 (CoQ10) and Vitamin K2. Its biological activities have garnered significant interest in drug development.

Key Reported Activities:

- **Anti-inflammatory:** Solanesol has been shown to suppress the production of pro-inflammatory cytokines such as IL-1 β , IL-6, and TNF- α . This effect is mediated, in part, through the activation of the Nrf2 pathway.
- **Antioxidant:** The presence of nine non-conjugated double bonds contributes to its ability to scavenge free radicals.
- **Neuroprotective:** Studies suggest its potential in models of neurodegenerative diseases like Parkinson's and Alzheimer's.
- **Antimicrobial:** Solanesol has demonstrated activity against various microbes.
- **Anti-tumor:** It serves as a precursor for the synthesis of N-solanesyl-N,N'-bis(3,4-dimethoxybenzyl) ethylenediamine (SDB), a compound that can synergize with anti-cancer drugs.

Experimental Protocols

Extraction of Solanesol from Tobacco Leaves (Example Protocol)

This protocol is a generalized representation based on common extraction principles for lipophilic compounds from plant material.

Objective: To extract and isolate Solanesol from dried tobacco leaves.

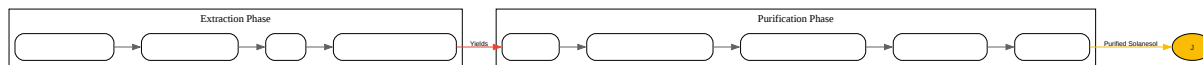
Materials:

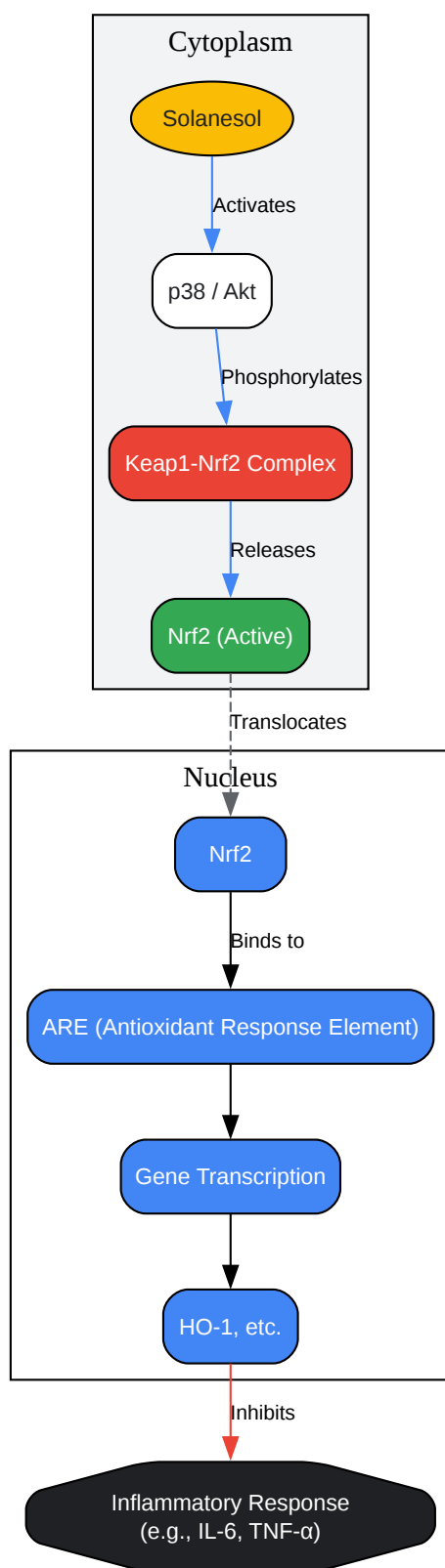
- Dried and powdered tobacco leaves
- n-Hexane (or other suitable non-polar solvent)
- Anhydrous sodium sulfate
- Rotary evaporator

- Silica gel for column chromatography
- Glass column
- Beakers, flasks, and other standard laboratory glassware

Methodology:

- **Maceration:** Weigh a known amount of powdered tobacco leaves and place it in a large flask. Add n-hexane in a 1:10 (w/v) ratio.
- **Extraction:** Agitate the mixture at room temperature for 24 hours to allow for the extraction of lipophilic compounds, including Solanesol.
- **Filtration:** Filter the mixture to separate the plant debris from the hexane extract. Wash the residue with fresh hexane to ensure maximum recovery.
- **Drying:** Dry the pooled hexane extract over anhydrous sodium sulfate to remove any residual water.
- **Concentration:** Concentrate the dried extract using a rotary evaporator under reduced pressure to obtain a crude extract.
- **Purification (Column Chromatography):**
 - Prepare a silica gel column using n-hexane as the mobile phase.
 - Dissolve the crude extract in a minimal amount of n-hexane and load it onto the column.
 - Elute the column with a gradient of ethyl acetate in n-hexane (e.g., starting from 100% n-hexane and gradually increasing the polarity).
 - Collect fractions and monitor them by Thin Layer Chromatography (TLC) to identify those containing Solanesol.
- **Final Concentration:** Pool the pure fractions and evaporate the solvent to obtain purified Solanesol.





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